

Technical Support Center: TMPA Polymerization Shrinkage

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Compound of Interest

Compound Name: *TMPA*

Cat. No.: *B042188*

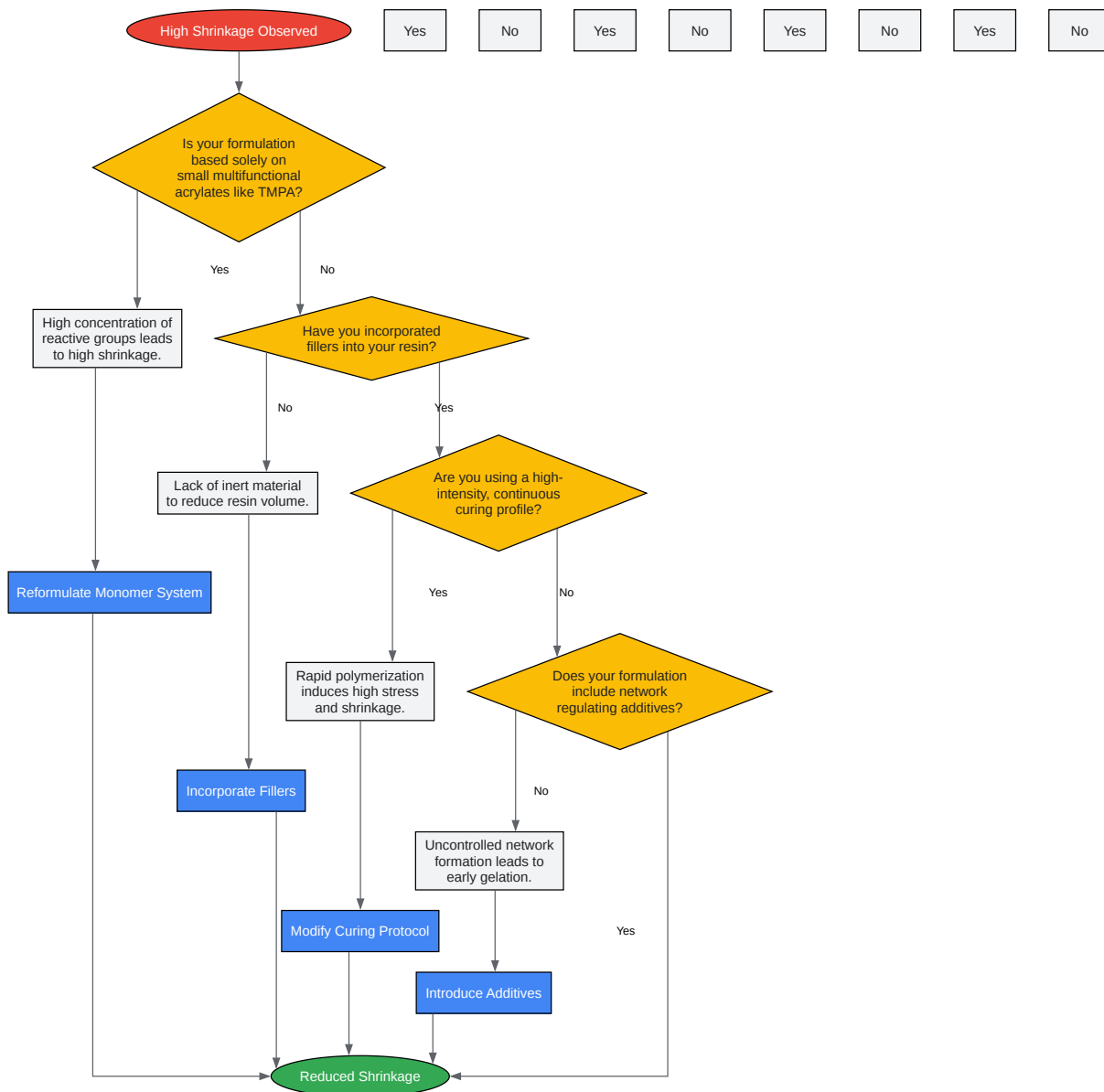
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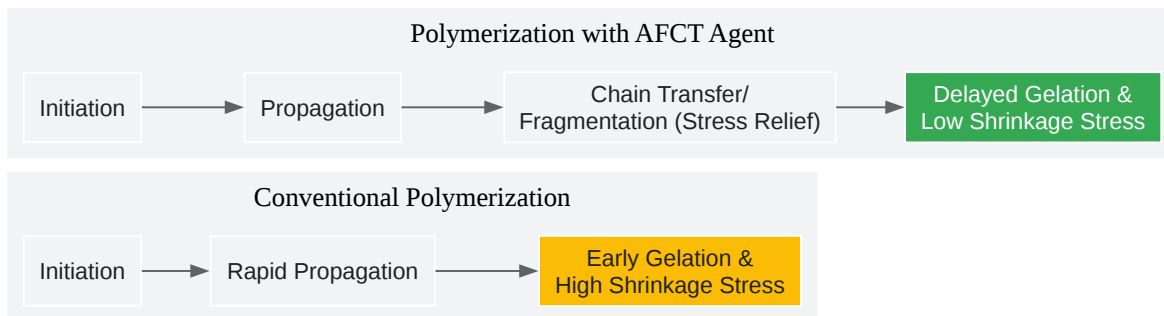
This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals minimize volumetric shrinkage during the polymerization of trimethylolpropane acrylate (**TMPA**) and related acrylate-based resins.

Troubleshooting Guide

Low polymerization shrinkage is critical for applications demanding high dimensional accuracy. If you are experiencing excessive shrinkage in your **TMPA** polymerization, consult the following guide to diagnose and resolve the issue.

Problem: Significant volumetric shrinkage leading to dimensional inaccuracies, internal stress, and poor adhesion.





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